Application Notes and Protocols: Synthesis of Butyl 4-Nitrobenzoate

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Compound of Interest

Compound Name:	*Butyl 4-nitrobenzoate*
CAS No.:	*120-48-9*
Cat. No.:	*B092488*

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This document provides detailed protocols for the synthesis of **Butyl 4-nitrobenzoate** from 4-nitrobenzoic acid, a common reaction in organic and medicinal chemistry. The primary method detailed is the Fischer-Speier esterification, a reliable and widely used acid-catalyzed esterification process.

Introduction

Butyl 4-nitrobenzoate is a valuable intermediate in the synthesis of various organic compounds, including pharmaceuticals and dyes. The esterification of 4-nitrobenzoic acid with n-butanol is a straightforward and efficient method for its preparation. This process, known as Fischer esterification, involves the reaction of a carboxylic acid and an alcohol in the presence of a strong acid catalyst, typically sulfuric acid.[1][2][3] The reaction is reversible and is driven to completion by using an excess of the alcohol or by removing water as it is formed.[1][2]

Data Presentation

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The following table summarizes the quantitative data from a representative synthesis of **Butyl 4-nitrobenzoate**.

Parameter	Value	Reference
Reactant: 4-Nitrobenzoic Acid	167 g (1 mol)	[4]
Reactant: n-Butanol	73.3 g (0.99 mol)	[4]
Catalyst: Concentrated Sulfuric Acid	1.9 g	[4]
Reaction Temperature	120 ± 1 °C	[4]
Reaction Time	12 hours	[4]
Product Yield	99.1%	[4]
Product Purity (HPLC)	99.26%	[4]
Melting Point	35-39 °C	[5]
Boiling Point	160 °C / 8 mmHg	[5]
Molecular Formula	C11H13NO4	[4][6]
Molecular Weight	223.23 g/mol	[4]

Experimental Protocol: Fischer Esterification of 4-Nitrobenzoic Acid

This protocol details the steps for the synthesis, workup, and purification of **Butyl 4-nitrobenzoate**.

Materials:

- 4-Nitrobenzoic acid
- n-Butanol
- Concentrated sulfuric acid (H_2SO_4)

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- Sodium carbonate (Na_2CO_3) solution
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)[1]
- Ethyl acetate (for extraction)[1][2]
- Deionized water
- Brine (saturated NaCl solution)[1]

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath
- Magnetic stirrer and stir bar
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Filtration apparatus

Procedure:

- Reaction Setup:
  - To a round-bottom flask equipped with a magnetic stir bar, add 4-nitrobenzoic acid and n-butanol.
  - While stirring, slowly add concentrated sulfuric acid to the mixture. The addition is exothermic, so it is advisable to cool the flask in an ice bath during this step.[1]
- Reflux:

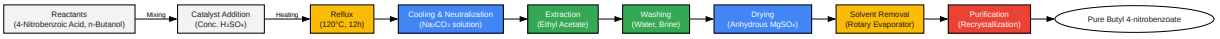
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- Attach a reflux condenser to the flask and heat the mixture to 120°C using a heating mantle.[4]
- Maintain the reflux with continuous stirring for 12 hours to ensure the reaction goes to completion.[4] The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).[1]

- Workup and Neutralization:
  - After the reaction is complete, allow the mixture to cool to room temperature.
  - Carefully neutralize the mixture by adding a saturated sodium carbonate solution until the pH is approximately 7.5.[4] Be cautious as CO_2 gas will be evolved.
- Extraction:
  - Transfer the neutralized mixture to a separatory funnel.
  - Add ethyl acetate to extract the organic layer containing the **butyl 4-nitrobenzoate**.
  - Wash the organic layer sequentially with deionized water and then with brine to remove any remaining acid and water.[1]
- Drying and Solvent Evaporation:
  - Separate the organic layer and dry it over anhydrous magnesium sulfate or sodium sulfate.[1]
  - Filter the drying agent.
  - Remove the solvent (ethyl acetate) using a rotary evaporator to obtain the crude product.[1]
- Purification:
  - The crude **butyl 4-nitrobenzoate** can be further purified by recrystallization from a suitable solvent such as ethanol or methanol/water to yield a pure crystalline solid.[1]

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Experimental Workflow Diagram



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Caption: Workflow for the synthesis of **Butyl 4-nitrobenzoate**.

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